

Sourcing and Validation Guide: 2,4,6-Tribromophenyl Isocyanate

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Compound of Interest

Compound Name: 2,4,6-Tribromophenyl isocyanate

CAS No.: 826-97-1

Cat. No.: B1226165

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Executive Technical Profile

Before initiating procurement, it is imperative to align technical specifications to avoid common registry errors.

Attribute	Specification	Critical Note
Chemical Name	2,4,6-Tribromophenyl isocyanate	Do NOT confuse with: 2,4,6-Tribromophenol
Correct CAS	826-97-1	Alert: The CAS 59351-05-6 is often erroneous in legacy databases. Use 826-97-1 for all vendor queries.
Molecular Formula	C ₇ H ₂ Br ₃ NO	MW: 355.81 g/mol
Physical State	Solid (Crystalline needles)	Melting Point: 94–97 °C
Reactivity	Moisture Sensitive (Lachrymator)	Hydrolyzes to 2,4,6-Tribromoaniline and CO ₂
Primary Application	Derivatization agent for HPLC; Flame retardant synthesis intermediate; Proteomics.	

Commercial Supply Landscape

The commercial availability of **2,4,6-Tribromophenyl isocyanate** is bifurcated between research-scale catalog suppliers and bulk custom synthesis houses. Major catalog vendors (e.g., Sigma-Aldrich) have recently discontinued this product, shifting the supply chain toward specialized biochemical houses.

Tier 1: Verified Catalog Suppliers (Research Scale)

Best for: < 5g requirements, analytical standards, and proteomics.

- Santa Cruz Biotechnology (SCBT)[[1](#)]
 - Status: Active Supplier.
 - Grade: Research Grade (Proteomics/Biochemical).
 - Validation: High reliability for small-scale synthesis.

- Direct Link: (Search CAS: 826-97-1)
- Thermo Scientific Chemicals (formerly Alfa Aesar)[2]
 - Status: Intermittent/Inquire.
 - Note: Often lists the phenol precursor. Verify the "Isocyanate" suffix explicitly before ordering.

Tier 2: Bulk & Custom Synthesis (Production Scale)

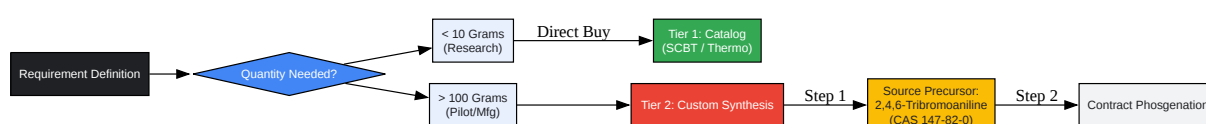
Best for: > 100g requirements. For kilogram-scale needs, "off-the-shelf" stock is rarely available due to the compound's moisture sensitivity. You must engage Custom Synthesis Organizations (CSOs) using the 2,4,6-Tribromoaniline precursor.

Recommended Strategy: Request a quote for conversion rather than stock.

- Precursor: 2,4,6-Tribromoaniline (CAS: 147-82-0) is widely available and stable.
- Reaction: Phosgenation (or Triphosgene equivalent).

Procurement Decision Matrix

The following logic flow allows you to determine the optimal sourcing route based on your quantity and timeline.



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Figure 1: Strategic sourcing decision tree distinguishing between catalog procurement and custom synthesis routes.

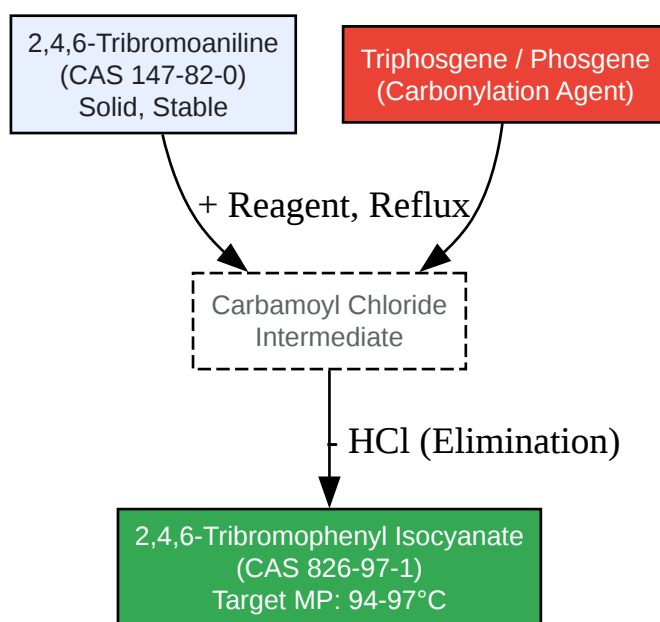
Synthesis & Production Protocol (Autonomy)

If commercial supply is unavailable or degraded, the compound can be synthesized in-house with high purity. This protocol is self-validating via the Melting Point check.

Reaction Pathway: 2,4,6-Tribromoaniline + Triphosgene → **2,4,6-Tribromophenyl isocyanate** + HCl

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round bottom flask equipped with a reflux condenser and N₂ inlet.
- Dissolution: Dissolve 2,4,6-Tribromoaniline (1.0 eq) in anhydrous Toluene or Dichloromethane.
- Reagent Addition: Add Triphosgene (0.35 eq) (solid phosgene equivalent) at 0°C. Caution: Triphosgene generates Phosgene gas in situ.
- Catalysis: Add catalytic amounts of Pyridine or DMF if reaction is sluggish.
- Reflux: Heat to reflux for 3–6 hours. Monitoring: The suspension should clear as the amine is consumed.
- Isolation: Remove solvent under reduced pressure.
- Purification: Recrystallize from dry Hexane/Toluene.
- Validation: Target Melting Point 94–97°C.



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Figure 2: Chemical synthesis pathway from the stable aniline precursor.

Quality Assurance & Validation (Trustworthiness)

Upon receipt of the material (commercial or synthesized), you must validate its identity immediately. Isocyanates degrade to ureas upon moisture exposure.

The "Self-Validating" QC Workflow:

Test	Acceptance Criteria	Failure Mode (Degradation)
Visual Inspection	White to off-white crystalline needles.	Yellow powder or sticky solid (indicates hydrolysis).
Melting Point	94–97 °C (Sharp range).	Broad range or >200°C (indicates Urea formation).
FT-IR Spectroscopy	Strong, sharp peak at ~2270 cm^{-1} (-N=C=O stretch).	Absence of 2270 cm^{-1} ; Appearance of 3300-3400 cm^{-1} (N-H stretch of Urea).

Storage Protocol:

- Temperature: 2–8°C.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Tightly sealed with Parafilm; secondary containment with desiccant.

References

- Santa Cruz Biotechnology. **2,4,6-Tribromophenyl isocyanate** (CAS 826-97-1) Product Specifications.[1] Retrieved from .
- Sigma-Aldrich. Product Detail: **2,4,6-Tribromophenyl isocyanate** (Discontinued). Retrieved from .
- United States Patent US4477389A. Polyhalogenated phenyl isocyanate synthesis. (1984).
- National Institutes of Health (PubChem). Compound Summary: **2,4,6-Tribromophenyl isocyanate** (CID 24873598).[3] Retrieved from .

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Sources

- 1. [2,4,6-Tribromophenyl isocyanate | CAS 826-97-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- 2. [2,4,6-Trimethylphenyl isocyanate, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.ca\]](#)
- 3. [2,4,6-Tribromophenyl isocyanate 97 826-97-1 \[sigmaaldrich.com\]](#)
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